

# Proper Disposal of Aquathol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Aquathol

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The safe and compliant disposal of **Aquathol**, an herbicide containing the active ingredient endothall, is a critical aspect of laboratory and research-based chemical management. Due to its classification as an acutely hazardous substance, stringent regulations govern its handling and disposal to protect both human health and the environment. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **Aquathol** waste in accordance with federal and state laws.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to wear appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, protective eyewear such as goggles or a face shield, and protective clothing.<sup>[1][2]</sup> Ensure that disposal activities are conducted in a well-ventilated area.<sup>[1][3]</sup>

## Step-by-Step Disposal Procedures

The improper disposal of excess **Aquathol**, spray mixture, or rinsate is a violation of Federal law.<sup>[2][3][4][5][6][7][8]</sup> **Aquathol** and its associated wastes are classified as acutely hazardous.<sup>[2][3][4][5][6][7][8][9][10]</sup> In the United States, it is designated as a P-listed hazardous waste (P088) under the Resource Conservation and Recovery Act (RCRA).<sup>[4]</sup>

### 1. Disposal of Unused or Excess **Aquathol**:

The preferred method for managing excess **Aquathol** is to use it according to the product label instructions.[1][4] If this is not feasible, do not dispose of the product in sanitary sewers or waterways.[2][4][11] Instead, you must:

- Contact Regulatory Authorities: Get in touch with your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for guidance.[2][3][4][5][6][7][8][9][10][12]
- Professional Disposal: Arrange for the transfer of the waste to a licensed chemical destruction facility or dispose of it through controlled incineration.[4][13]

## 2. Empty Container Disposal:

Properly decontaminated containers may be eligible for recycling or landfill disposal, depending on local regulations.[4] Under no circumstances should empty containers be reused for other purposes.[1]

- Triple Rinsing (for containers 5 gallons or less):
  - Empty the remaining contents into the application equipment or a mix tank and let it drain for 10 seconds after the flow begins to drip.[5][11]
  - Fill the container  $\frac{1}{4}$  full with water and recap it.[5]
  - Shake the container for 10 seconds.[5]
  - Pour the rinsate into the application equipment or a mix tank, or store it for later use or disposal.[5] Let it drain for 10 seconds after the flow begins to drip.[5]
  - Repeat this procedure two more times.[4][5]
- Pressure Rinsing:
  - Empty the remaining contents into the application equipment or a mix tank.[5]
  - Hold the container upside down over the application equipment or mix tank or collect the rinsate for later use or disposal.[11][12]

- Insert a pressure rinsing nozzle in the side of the container and rinse at about 40 PSI for at least 30 seconds.[5][11][12]
- Drain for 10 seconds after the flow begins to drip.[5][11][12]
- Final Disposal of Rinsed Containers: Once triple-rinsed or pressure-rinsed, the container can be offered for recycling or reconditioning.[4][9] Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill, or by other procedures approved by state and local authorities, such as incineration.[4][6][9][11][12] If burned, stay out of the smoke.[6][11][12]

### 3. Spill Management and Disposal:

In the event of a spill, prevent the material from entering water bodies.[1]

- For Liquid Spills (**Aquathol** K): Absorb the spill with an inert material such as sand, earth, sawdust, or vermiculite.[1][6][7][13]
- For Granular Spills (**Aquathol** Super K): Sweep up the spillage.[8][9][14]
- Containment and Disposal: Place the absorbed or swept-up material into suitable, closed containers for disposal.[1][11][14] Then, wash the area with water and absorb the cleaning water with further inert material for disposal.[1] Dispose of the contaminated absorbent material in the same manner as excess pesticide.[6][7]

## Quantitative Data Summary

The following table summarizes key quantitative data related to **Aquathol** disposal and safety.

Parameter	Value	Reference
EPA Hazardous Waste Code	P088	[4]
EPA Drinking Water MCL	0.1 ppm	[4]
NY State Drinking Water MCL	0.05 ppm	[4]
Aquatic Half-Life	5 to 10 days	[4]
Pressure Rinsing Specification	~40 psi for at least 30 seconds	[5][11][12]

## Experimental Protocols

The disposal procedures outlined above are based on manufacturer's safety data sheets and regulatory guidelines. Specific experimental protocols for the chemical analysis of endothall or its degradation products are beyond the scope of this disposal guide. Researchers should consult relevant analytical chemistry literature for such methodologies.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Aquathol** and its containers.



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Caption: **Aquathol** Disposal Decision Workflow

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